

A Comprehensive Technical Guide to Sodium Triacetoxymborohydride (STAB)

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Compound of Interest

Compound Name: Sodium triacetoxymborohydride

CAS No.: 56553-60-7

Cat. No.: B140522

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **sodium triacetoxymborohydride**, a pivotal reagent in modern organic synthesis. It covers its chemical and physical properties, synthesis, mechanism of action, and applications, with a strong focus on its role in reductive amination. Detailed experimental protocols and safety guidelines are also included to assist researchers in its effective and safe utilization.

Introduction and CAS Number

Sodium triacetoxymborohydride, commonly abbreviated as STAB, is a mild and selective hydride-donating reducing agent. Its chemical formula is $\text{Na}(\text{CH}_3\text{COO})_3\text{BH}$. Due to its gentle nature and high selectivity for imines and iminium ions over carbonyl compounds, it has become an indispensable tool in organic synthesis, particularly for the reductive amination of aldehydes and ketones. This selectivity allows for one-pot procedures, enhancing efficiency and yield in the synthesis of primary, secondary, and tertiary amines, which are crucial building blocks in the pharmaceutical industry. STAB is often preferred over other reagents like sodium cyanoborohydride due to its lower toxicity and the formation of non-toxic byproducts.

The CAS (Chemical Abstracts Service) Registry Number for **Sodium triacetoxymborohydride** is 56553-60-7.

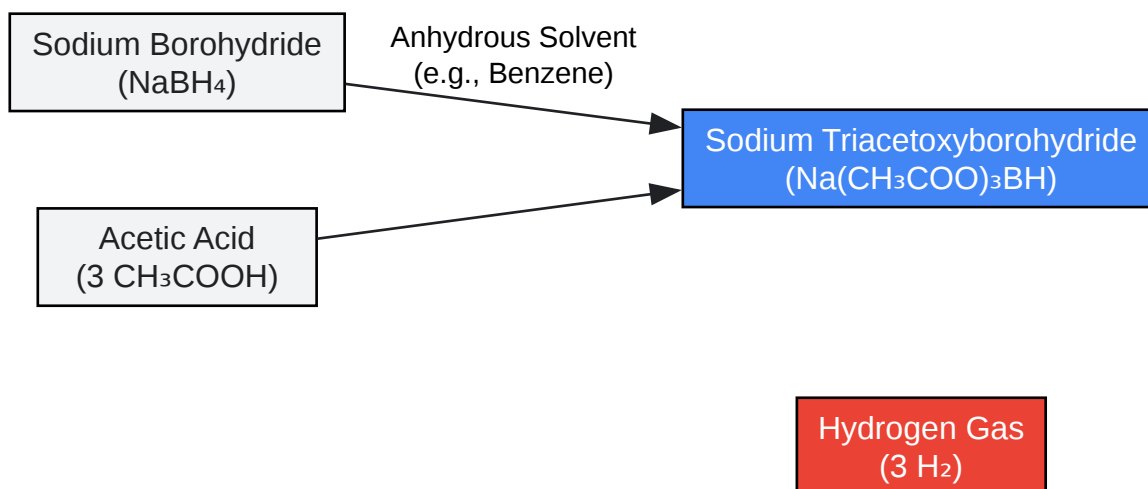
Physicochemical Properties

The key physical and chemical properties of **sodium triacetoxymborohydride** are summarized in the table below.

Property	Value
CAS Number	56553-60-7
Molecular Formula	$C_6H_{10}BNaO_6$
Molecular Weight	211.95 g/mol
Appearance	White to off-white crystalline powder
Melting Point	116-120 °C (decomposes)
Density	1.20 g/cm ³
Solubility	Soluble in aprotic organic solvents such as dichloromethane (DCM), 1,2-dichloroethane (DCE), tetrahydrofuran (THF), and acetonitrile. Insoluble in water.
Reactivity	Reacts readily with water and protic solvents, releasing flammable hydrogen gas. It is hygroscopic.

Synthesis of Sodium Triacetoxymborohydride

Sodium triacetoxymborohydride can be synthesized through the protonolysis of sodium borohydride with three equivalents of acetic acid. The reaction is typically carried out in an anhydrous aprotic solvent like benzene or toluene.

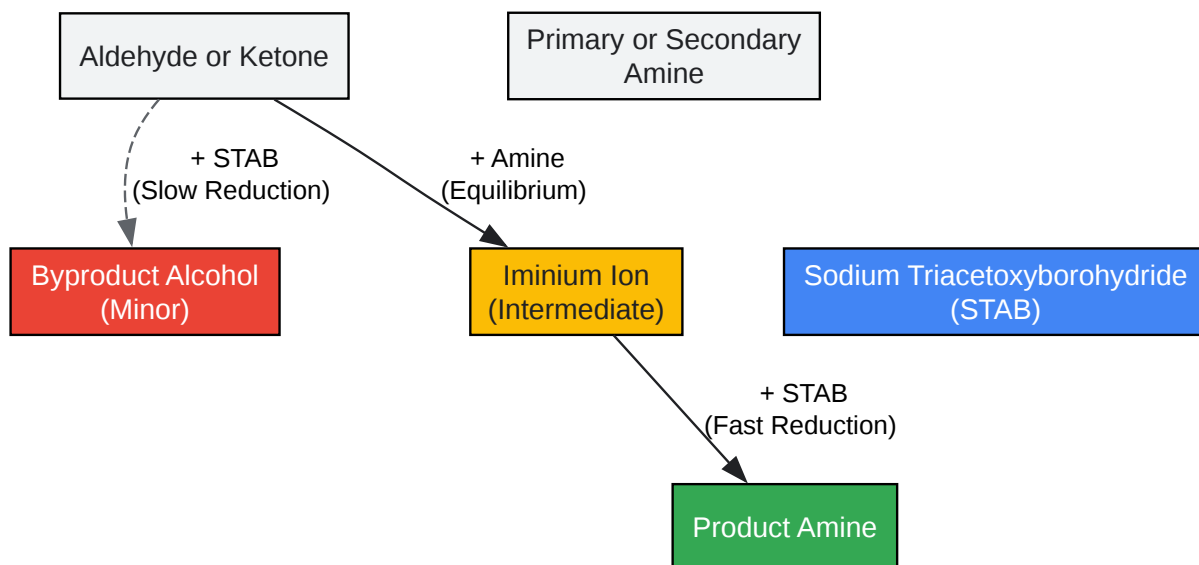


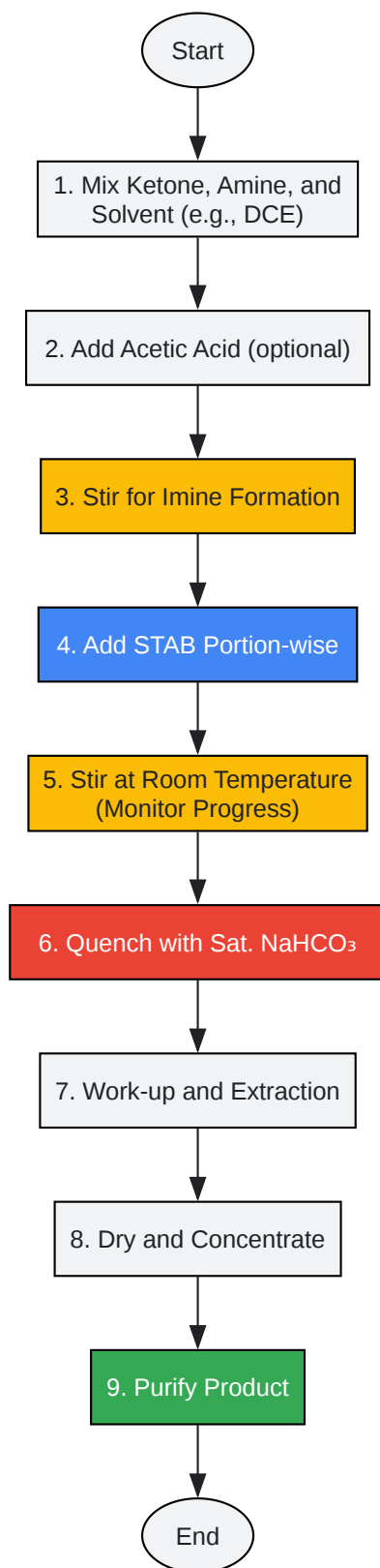
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Caption: Synthesis of **Sodium Triacetoxyborohydride**.

Mechanism of Action in Reductive Amination

The efficacy of **sodium triacetoxyborohydride** in reductive amination stems from its chemoselectivity. In a one-pot reaction mixture containing a carbonyl compound (aldehyde or ketone) and an amine, an equilibrium is established with the corresponding imine (or iminium ion under mildly acidic conditions). The electron-withdrawing acetoxy groups on the borohydride make STAB a less potent reducing agent compared to sodium borohydride. Consequently, STAB reduces the electrophilic iminium ion much more rapidly than it reduces the less reactive carbonyl group. This minimizes the formation of alcohol byproducts, leading to higher yields of the desired amine.^[1]





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References

- 1. Amine synthesis by reductive amination (reductive alkylation) [[organic-chemistry.org](https://www.organic-chemistry.org)]
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